

5-Fluorosalicylaldehyde: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Fluorosalicylaldehyde	
Cat. No.:	B15288140	Get Quote

CAS Number: 347-54-6

This technical guide provides an in-depth overview of 5-**Fluorosalicylaldehyde**, a versatile building block in medicinal chemistry and material science. It is intended for researchers, scientists, and drug development professionals, offering a comprehensive summary of its properties, synthesis, and applications, with a focus on experimental protocols and data.

Chemical and Physical Properties

5-**Fluorosalicylaldehyde**, also known as 5-fluoro-2-hydroxybenzaldehyde, is a fluorinated aromatic aldehyde. The fluorine substituent enhances the biological activity of its derivatives, making it a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.[1]



Property	Value	Reference
CAS Number	347-54-6	[1][2][3][4][5]
Molecular Formula	C7H5FO2	[1][3][4][5]
Molecular Weight	140.11 g/mol	[1][2][3][5]
Appearance	White to orange to green powder or crystals	[1][4]
Melting Point	82-86 °C	[1][3]
Boiling Point	56 °C at 1 mmHg	[1][3]
Synonyms	5-Fluoro-2- hydroxybenzaldehyde	[1][2][3]

Synthesis of 5-Fluorosalicylaldehyde

A common method for the synthesis of 5-**Fluorosalicylaldehyde** involves a multi-step process starting from p-nitrochlorobenzene. This process includes reduction, diazotization, acidic hydrolysis, and a final formylation step.

Experimental Protocol: Synthesis of 5-Fluorosalicylaldehyde

This protocol is based on the methodology described in patent CN102557902A.

Step 1: Reduction of p-Nitrochlorobenzene to Fluoroaniline

- In a suitable reaction vessel, p-nitrochlorobenzene is reduced using iron powder and ammonium chloride in a suitable solvent. The reaction mixture is heated and stirred until the reduction is complete, which can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is filtered to remove the iron sludge, and the filtrate containing the fluoroaniline is purified.

Step 2: Diazotization and Hydrolysis to Fluorophenol





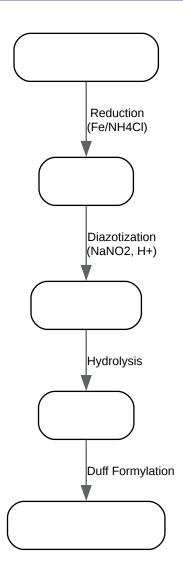


- The synthesized fluoroaniline is dissolved in an acidic solution (e.g., sulfuric acid and water) and cooled to 0-5 °C in an ice-water bath.
- A solution of sodium nitrite in water is added dropwise to the fluoroaniline solution while maintaining the low temperature to form the diazonium salt.
- The diazonium salt solution is then added to a hot acidic solution to facilitate hydrolysis, yielding fluorophenol. The product is typically isolated by steam distillation.

Step 3: Improved Duff Formylation to 5-Fluorosalicylaldehyde

- The fluorophenol is subjected to an improved Duff formylation reaction. This involves reacting the fluorophenol with a formylating agent, such as hexamethylenetetramine, in an acidic medium.
- The reaction mixture is heated to promote the formylation at the ortho position to the hydroxyl group.
- After the reaction is complete, the mixture is hydrolyzed to yield 5-Fluorosalicylaldehyde.
 The final product is then purified by recrystallization or chromatography.





Click to download full resolution via product page

Synthesis of 5-Fluorosalicylaldehyde.

Applications in Research and Drug Development

5-**Fluorosalicylaldehyde** is a key intermediate in the synthesis of a variety of biologically active molecules and functional materials.

- Pharmaceuticals: It is used in the development of novel therapeutic agents, particularly in the fields of anti-cancer and anti-inflammatory drugs.[1] The fluorine substitution is known to enhance the biological activity of the resulting compounds.[1]
- Fluorescent Probes: This compound is employed in the design of fluorescent probes for biological imaging, allowing for the visualization of cellular processes.[1]



- Material Science: 5-Fluorosalicylaldehyde is used to modify polymers to enhance their thermal stability and chemical resistance.[1]
- Coordination Chemistry: It serves as a ligand for the synthesis of metal complexes with interesting biological properties, such as antioxidant and DNA-binding activities.

Synthesis and Biological Evaluation of 5-Fluorosalicylaldehyde-Derived Copper(II) Complexes

An important application of 5-**Fluorosalicylaldehyde** is in the synthesis of metal complexes. The following sections detail the synthesis and biological evaluation of its copper(II) complexes.

Experimental Protocol: Synthesis of [Cu(5-F-salo)2]

This protocol is adapted from a study by Papadopoulos et al.

Materials:

- 5-Fluorosalicylaldehyde (5-F-saloH)
- Sodium methoxide (CH3ONa)
- Copper(II) nitrate trihydrate (Cu(NO3)2·3H2O)
- Methanol

Procedure:

- Prepare a methanolic solution (5 mL) of 5-Fluorosalicylaldehyde (1 mmol, 140 mg).
- Deprotonate the 5-**Fluorosalicylaldehyde** by adding sodium methoxide (1 mmol, 54 mg) to the solution.
- In a separate flask, prepare a methanolic solution (5 mL) of Cu(NO3)2·3H2O (0.5 mmol, 121 mg).



- Add the deprotonated 5-Fluorosalicylaldehyde solution to the copper(II) nitrate solution at room temperature.
- · Stir the reaction mixture for 1 hour.
- Filter the resulting precipitate and allow the filtrate to slowly evaporate.
- After a few days, green-yellow single crystals of [Cu(5-F-salo)2] will form.

Biological Activity of Copper(II) Complexes

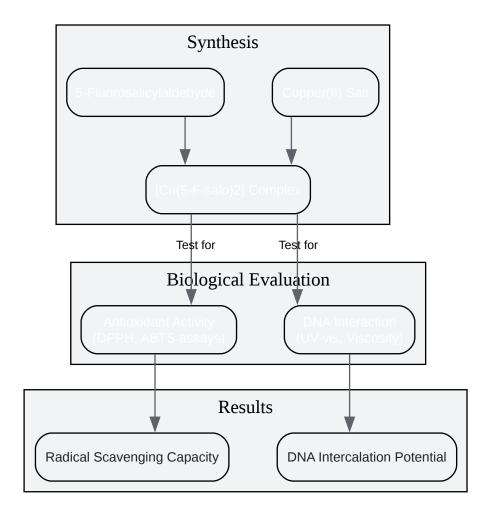
The copper(II) complexes of 5-**Fluorosalicylaldehyde** have been investigated for their antioxidant properties and their interaction with DNA.

Antioxidant Activity: The antioxidant activity of these complexes has been evaluated using DPPH (1,1-diphenyl-2-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.

Compound	% DPPH Scavenging	% ABTS Scavenging
5-F-saloH	-	-
[Cu(5-F-salo)2]	-	78.89 ± 0.18
Data for other complexes can be found in the source literature.		

Interaction with DNA: Studies have shown that these copper complexes can interact with calf-thymus DNA (CT-DNA), likely through intercalation. This interaction is investigated using UV-vis spectroscopy and viscosity measurements of DNA solutions in the presence of the complexes.





Click to download full resolution via product page

Workflow for the synthesis and evaluation of copper complexes.

Safety Information

5-**Fluorosalicylaldehyde** is classified as an irritant. It may cause skin irritation, serious eye irritation, and respiratory irritation. Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.

Conclusion

5-**Fluorosalicylaldehyde** is a valuable and versatile chemical intermediate with significant applications in the development of new pharmaceuticals and materials. Its unique properties, stemming from the presence of the fluorine atom, make it a compound of high interest for researchers. The detailed synthetic protocols and the biological activity of its derivatives,



particularly its metal complexes, provide a solid foundation for further investigation and application in various scientific fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Palladium(II) Complexes of Substituted Salicylaldehydes: Synthesis, Characterization and Investigation of Their Biological Profile - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Copper(II) Complexes of 5–Fluoro–Salicylaldehyde: Synthesis, Characterization, Antioxidant Properties, Interaction with DNA and Serum Albumins [mdpi.com]
- 3. [PDF] Copper(II) Complexes of 5–Fluoro–Salicylaldehyde: Synthesis, Characterization, Antioxidant Properties, Interaction with DNA and Serum Albumins | Semantic Scholar [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. 5-Fluorosalicylaldehyde | Fluorinated Building Blocks | Ambeed.com [ambeed.com]
- To cite this document: BenchChem. [5-Fluorosalicylaldehyde: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15288140#5-fluorosalicylaldehyde-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com